

2-Bromo-2'-methoxyacetophenone safety data sheet and handling precautions

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Compound of Interest

Compound Name: 2-Bromo-2'-methoxyacetophenone

Cat. No.: B031171

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An In-depth Technical Guide to the Safe Handling of **2-Bromo-2'-methoxyacetophenone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **2-Bromo-2'-methoxyacetophenone** (CAS No: 31949-21-0). The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the potential hazards and the necessary safety measures. This document is intended for professionals in research and drug development who may handle this compound.

Chemical Identification and Physical Properties

2-Bromo-2'-methoxyacetophenone is a chemical intermediate used in various synthetic processes.^[1] Accurate identification and knowledge of its physical properties are crucial for safe handling.

| Property | Value | Source(s) |
|---------------------|--|-----------|
| CAS Number | 31949-21-0 | [2][3] |
| Molecular Formula | C ₉ H ₉ BrO ₂ | [2][3][4] |
| Molecular Weight | 229.07 g/mol | [2][4][5] |
| Synonyms | 2-Methoxyphenacyl bromide, o-Methoxy phenacylbromide, Ethanone, 2-bromo-1-(2-methoxyphenyl)- | [3][4][6] |
| Appearance | White to greyish-green crystalline powder | [1] |
| Melting Point | 43-45 °C | [1][2][6] |
| Boiling Point | 130 °C @ 1 mmHg | [1][2][6] |
| Solubility | Insoluble in water | [1] |
| Storage Temperature | 2-8°C | [2][6] |

Hazard Identification and Classification

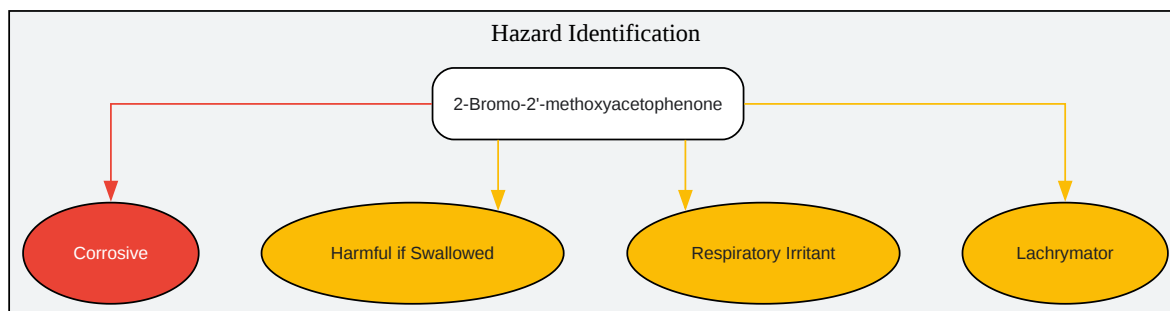
2-Bromo-2'-methoxyacetophenone is classified as a hazardous substance and requires careful handling.[7] The primary hazards associated with this compound are its corrosive nature and its potential to cause severe tissue damage upon contact.

| Hazard Class | Category | GHS Pictogram | Signal Word | Hazard Statement |
|--|----------|---------------|-------------|--|
| Skin Corrosion/Irritation | 1B | GHS05 | Danger | H314: Causes severe skin burns and eye damage. [2] [5] [6] |
| Serious Eye Damage/Eye Irritation | 1 | GHS05 | Danger | H314: Causes severe skin burns and eye damage. [6] |
| Acute Toxicity, Oral | 4 | GHS07 | Warning | Harmful if swallowed. [8] |
| Specific Target Organ Toxicity (Single Exposure) | 3 | GHS07 | Warning | H335: May cause respiratory irritation. [5] |

Additional Hazards:

- Lachrymator: This substance is a lachrymator, meaning it can irritate the eyes and cause tearing.[\[5\]](#)[\[6\]](#)
- Moisture Sensitive: The compound is sensitive to moisture.[\[6\]](#)

The following diagram illustrates the logical flow of hazard identification.



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Hazard Identification Flowchart

Handling Precautions and Personal Protective Equipment (PPE)

Given the hazardous nature of **2-Bromo-2'-methoxyacetophenone**, strict adherence to safety protocols and the use of appropriate Personal Protective Equipment (PPE) are mandatory to prevent exposure.

Engineering Controls:

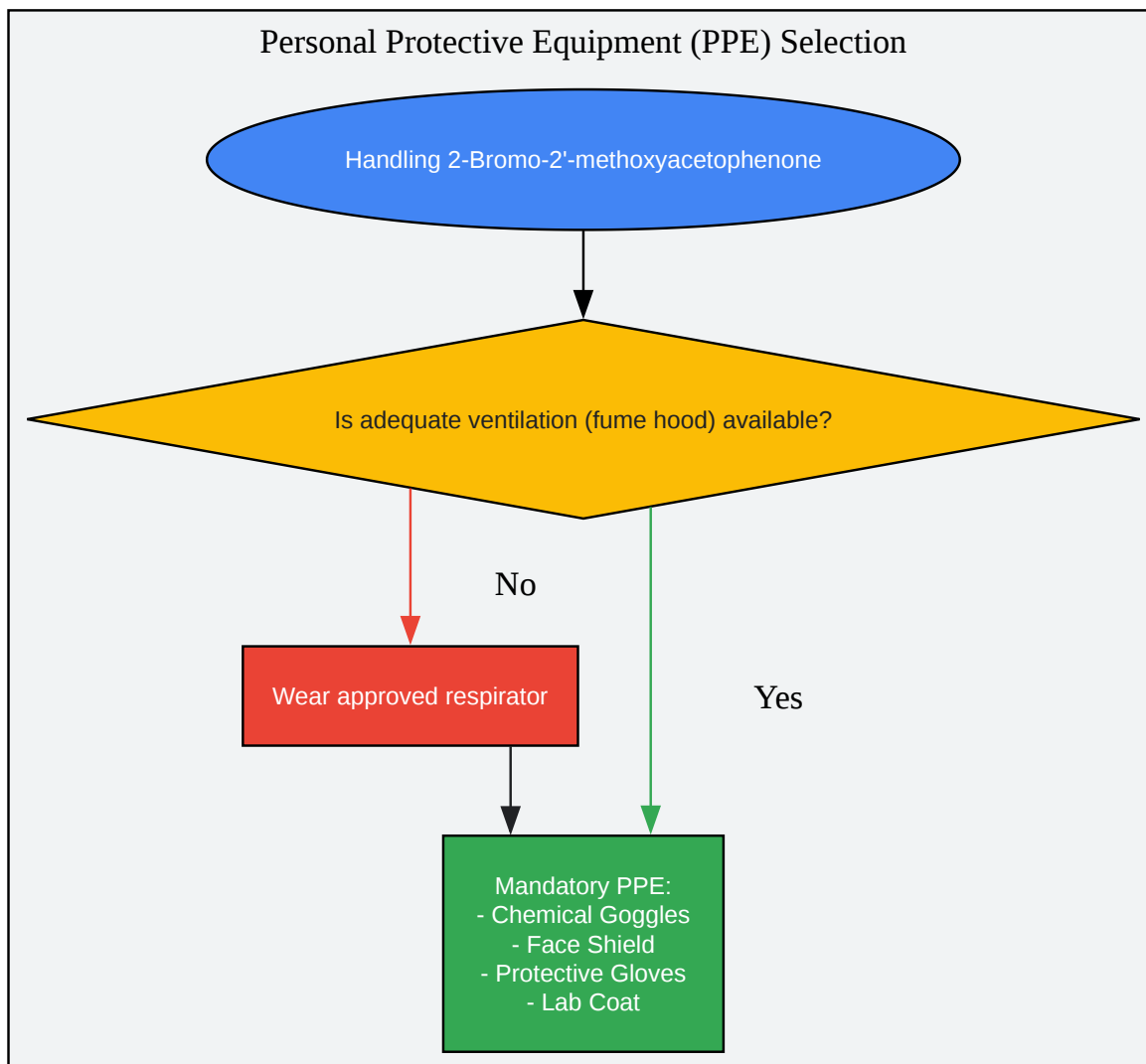
- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[8]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[2][8]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[2][8]
Contaminated clothing should be removed immediately and washed before reuse.[9]

- Respiratory Protection: If working outside of a fume hood or if dust is generated, a NIOSH/MSHA-approved respirator with an appropriate cartridge is necessary.^{[2][8]}

The decision-making process for selecting the appropriate PPE is outlined in the diagram below.



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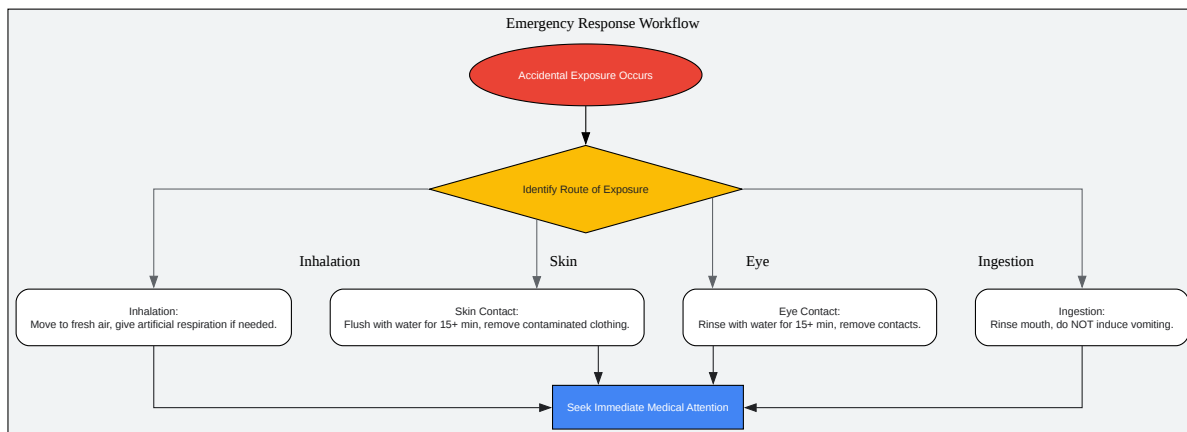
PPE Selection Workflow

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is critical. Always seek medical attention after any exposure.

| Exposure Route | First-Aid Procedure | Source(s) |
|----------------|---|--|
| Inhalation | Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. | [8] [10] |
| Skin Contact | Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. | [8] [10] |
| Eye Contact | Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. | [8] [10] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. | [8] [9] [10] |

The following diagram outlines the emergency response workflow in case of an accidental exposure.



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Emergency Response Protocol

Storage and Stability

Proper storage is essential to maintain the integrity of **2-Bromo-2'-methoxyacetophenone** and to prevent hazardous situations.

| Parameter | Recommendation | Source(s) |
|----------------------------------|--|-----------|
| Storage Condition | Store in a cool, dry, well-ventilated area. Keep container tightly closed. Recommended storage at 2-8°C. | [2][6] |
| Stability | Stable under recommended storage conditions. Moisture sensitive. | [6] |
| Incompatible Materials | Strong oxidizing agents, strong acids, strong bases. | [6] |
| Hazardous Decomposition Products | Carbon monoxide (CO), Carbon dioxide (CO ₂), Hydrogen bromide. | [6] |

Accidental Release Measures

In case of a spill, follow these procedures to minimize exposure and environmental contamination.

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate PPE as described in Section 3. Avoid breathing dust and contact with the substance.[10]
- Environmental Precautions: Prevent the product from entering drains.[10]
- Containment and Cleanup: For minor spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[7]

Toxicological Information

The toxicological properties of **2-Bromo-2'-methoxyacetophenone** have not been fully investigated.[8] However, the available data indicates significant hazards.

| Effect | Description | Source(s) |
|-------------------------------|---|-----------|
| Acute Toxicity | Harmful if swallowed. | [8] |
| Skin Corrosion/Irritation | Causes severe skin burns. Classified as a dermatotoxin. | [5][8] |
| Serious Eye Damage/Irritation | Causes serious eye damage. It is a lachrymator. | [5][8] |
| Respiratory Irritation | May cause respiratory irritation. Inhalation can lead to toxic pneumonitis. | [5] |
| Germ Cell Mutagenicity | No data available. | [6] |
| Carcinogenicity | No data available. | [6] |
| Reproductive Toxicity | No data available. | [8] |

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. The material should be disposed of as hazardous waste. Do not allow it to enter the environment.

This guide is intended to provide essential safety information. Always refer to the most current Safety Data Sheet (SDS) from your supplier before handling this chemical.

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